

# Best Practices for Fluoxapiprolin Application in Field Trials: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fluoxapiprolin*

Cat. No.: *B13439095*

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## Introduction

**Fluoxapiprolin** is a novel fungicide belonging to the piperidinyl thiazole isoxazoline chemical class.[1][2] It has demonstrated high efficacy against a wide range of oomycete pathogens, which cause devastating diseases such as downy mildew and late blight in various crops.[1][2][3] Understanding the optimal application of **Fluoxapiprolin** in field trials is crucial for generating reliable data for research, development, and registration purposes. These notes and protocols provide a comprehensive guide to the best practices for utilizing **Fluoxapiprolin** in experimental field settings.

## Chemical Properties and Mode of Action

**Fluoxapiprolin** is a systemic fungicide with both protective and curative activity.[4] Its unique mode of action involves the inhibition of an oxysterol-binding protein (OSBP) homologue.[1][2][5] This disruption of lipid metabolism and transport within the fungal cell is crucial for membrane function and integrity, ultimately leading to cell death.[2] The Fungicide Resistance Action Committee (FRAC) has classified **Fluoxapiprolin** under Code 49, highlighting its novel mechanism of action.[2] Due to its single-site mode of action, there is a medium to high risk of resistance development, necessitating careful resistance management strategies.[3]

## Data Presentation: Efficacy of Fluoxapiprolin and Related OSBPI Fungicides

The following tables summarize quantitative data from field trials evaluating the efficacy of **Fluoxapiprolin** and other structurally related Oxysterol-Binding Protein Inhibitor (OSBPI) fungicides against key oomycete pathogens.

Table 1: Efficacy of **Fluoxapiprolin** against Downy Mildew in Grapes

Active Ingredient	Application Rate	Target Pathogen	Crop	Efficacy (% Control)	Reference
Fluoxapiprolin	37.5 - 50 mL/100 L	Plasmopara viticola	Grapes	High (Specific % not provided)	<a href="#">[2]</a>
Fluoxapiprolin	4.5 - 13.5 fl oz/acre	Downy Mildew	Baby Leaf Kale	Significant reduction in severity	<a href="#">[3]</a>

Table 2: Efficacy of a Related OSBPI Fungicide (Oxathiapiprolin) against Late Blight in Potatoes

Active Ingredient Combination	Application Rate (% v/v)	Target Pathogen	Crop	Disease Severity Reduction	Reference
Oxathiapiprolin + Bentiavalicarb (ZE)	0.1% and 1%	Phytophthora infestans	Potato	Significantly more effective than standards	<a href="#">[1]</a> <a href="#">[6]</a>
Oxathiapiprolin + Famoxadone (ZF)	0.1% and 1%	Phytophthora infestans	Potato	Significantly more effective than standards	<a href="#">[1]</a> <a href="#">[6]</a>
Oxathiapiprolin + Zoxamide (ZZ)	0.1% and 1%	Phytophthora infestans	Potato	Significantly more effective than standards	<a href="#">[1]</a> <a href="#">[6]</a>

Table 3: Efficacy of an OSBPI Fungicide Combination against Downy Mildew in Grapes

Active Ingredient Combination	Application Rate (g/ha)	Target Pathogen	Crop	Percent Disease Index (PDI)	Yield (t/ha)	Reference
Oxathiapiprolin 0.6% + Mancozeb 60% WG	3333	Plasmopara viticola	Grapes	11.25	22.99	<a href="#">[7]</a>
Oxathiapiprolin 0.6% + Mancozeb 60% WG	2500	Plasmopara viticola	Grapes	12.13	22.31	<a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Field Efficacy Trial for Fluoxapiprolin against Grape Downy Mildew (*Plasmopara viticola*)

1. Objective: To evaluate the efficacy of different application rates of **Fluoxapiprolin** for the control of downy mildew on grapevines under field conditions.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: 4.
- Plot Size: 3-6 vines per plot.
- Treatments:
  - Untreated Control.
  - **Fluoxapiprolin** Treatment 1 (e.g., 37.5 mL/100 L).
  - **Fluoxapiprolin** Treatment 2 (e.g., 50 mL/100 L).
  - Standard Fungicide Control.

3. Materials and Equipment:

- Mature grapevines of a susceptible variety (e.g., 'Niagara' or 'Chancellor').[\[8\]](#)[\[9\]](#)
- **Fluoxapiprolin** formulation (e.g., Xivana® Prime 20 SC).
- Standard fungicide for comparison.
- Calibrated sprayer (e.g., skid sprayer with a handheld boom).[\[8\]](#)
- Personal Protective Equipment (PPE) as per product label.
- Disease assessment tools (e.g., rating scales, data collection sheets).

#### 4. Procedure:

- **Application Timing:** Begin applications preventatively before the onset of disease, typically when shoots are 6-12 inches long.[8] Continue applications at 10-21 day intervals, depending on disease pressure and weather conditions.[10]
- **Application Method:** Apply as a foliar spray to the point of runoff, ensuring thorough coverage of all plant surfaces. Use a spray volume of approximately 50 gallons per acre.[8]
- **Data Collection:**
  - Assess disease incidence (% of leaves or clusters with symptoms) and severity (% of leaf or cluster area affected) on a weekly or bi-weekly basis.[8]
  - Randomly select 25 leaves and/or clusters from the center vine(s) of each plot for assessment.[8]
  - Calculate an overall disease index, such as the McKinney Index.
  - Monitor for any signs of phytotoxicity.[8]

#### 5. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

## Protocol 2: Field Efficacy Trial for Fluoxapiprolin against Potato Late Blight (*Phytophthora infestans*)

1. **Objective:** To determine the efficacy of **Fluoxapiprolin** for the control of late blight on potatoes in a field setting.

#### 2. Experimental Design:

- **Design:** Randomized Complete Block Design (RCBD).
- **Replicates:** 4.

- Plot Size: Typically 4 rows of 10 meters.[11]
- Treatments:
  - Untreated Control.
  - **Fluoxapiprolin** Treatment (at the recommended rate).
  - Standard Fungicide Control.

### 3. Materials and Equipment:

- Seed potatoes of a susceptible variety (e.g., 'Nicola' or 'Bintje').[1][6][11]
- **Fluoxapiprolin** formulation.
- Standard fungicide for comparison.
- Calibrated sprayer.
- Personal Protective Equipment (PPE).
- Inoculum of *Phytophthora infestans* (if natural infection is not reliable).

### 4. Procedure:

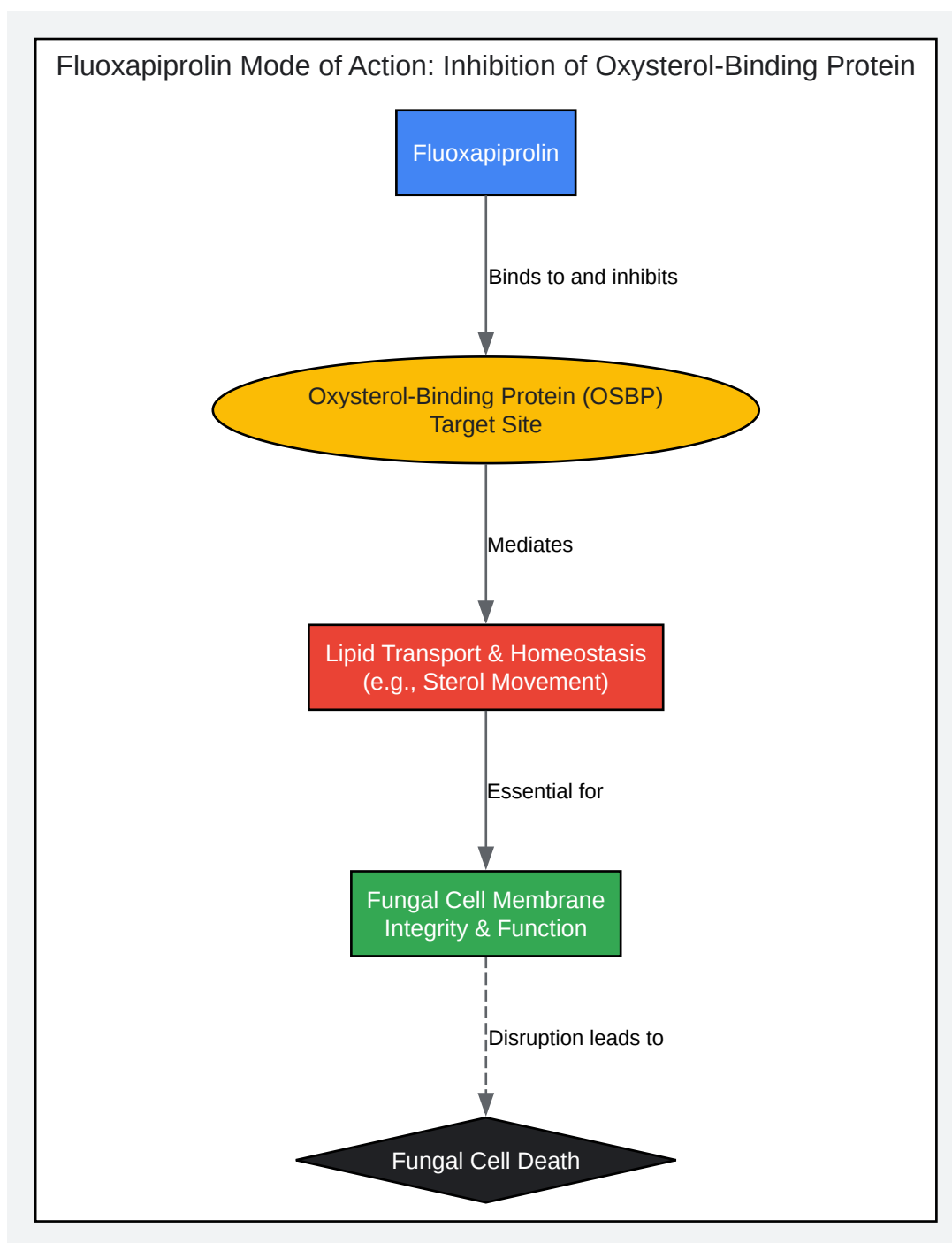
- Inoculation (if necessary): In the absence of natural disease pressure, plants can be artificially inoculated with a sporangial suspension of *P. infestans*. [1][6] Cover plants with plastic sheets overnight to maintain high humidity for successful infection.[1][6]
- Application Timing: Apply fungicides preventatively before disease symptoms appear.[1][6] Subsequent applications should be made at 7-14 day intervals.
- Application Method: Apply as a foliar spray, ensuring uniform coverage.
- Data Collection:
  - Record disease development at periodic intervals for at least one month.[1][6]

- Assess the percentage of foliage affected by late blight in the center rows of each plot.
- Calculate the Area Under the Disease Progress Curve (AUDPC) to compare the efficacy of treatments over time.[\[6\]](#)

#### 5. Statistical Analysis:

- Perform ANOVA on disease severity data and AUDPC values.
- Use a mean separation test to determine significant differences between treatments.

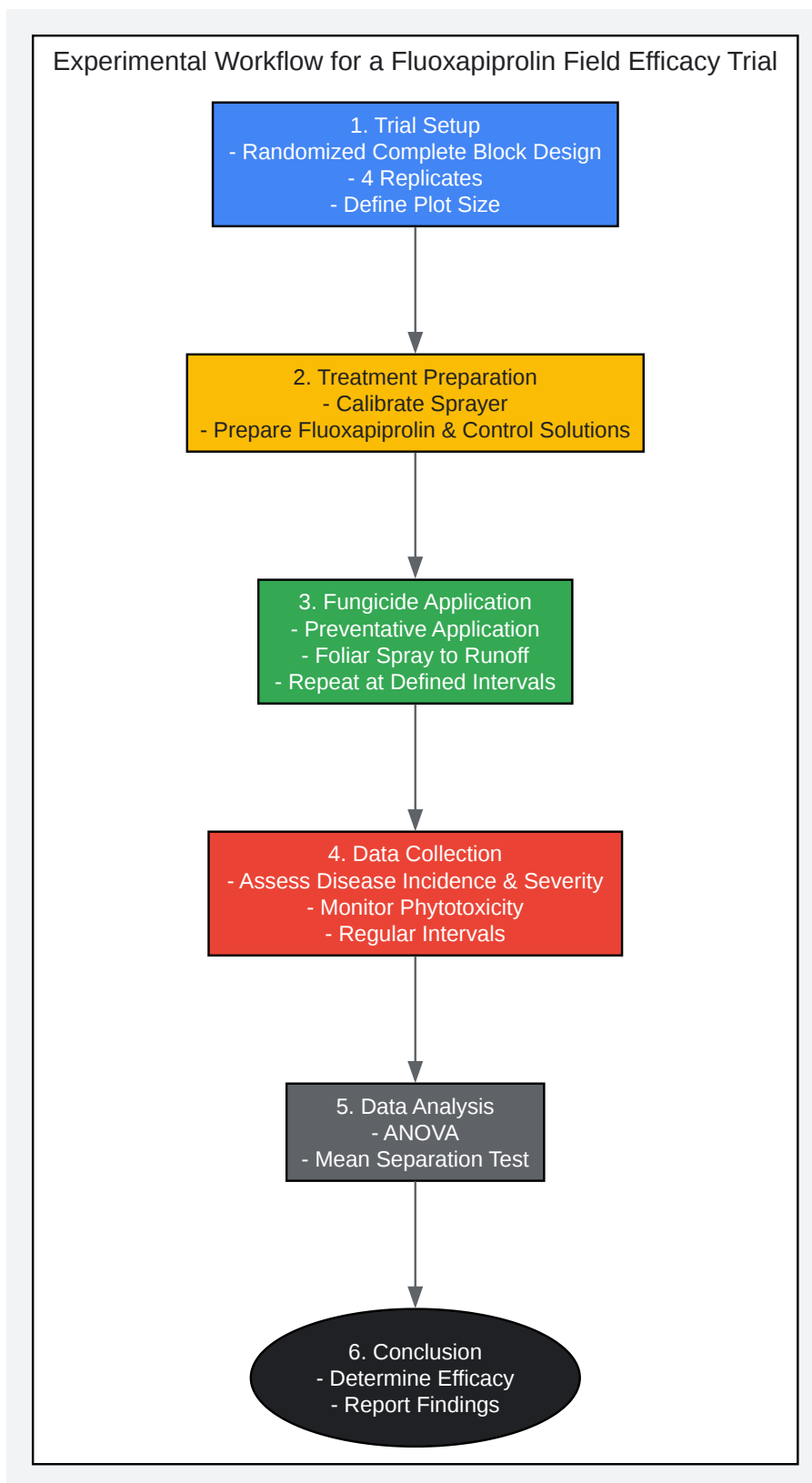
## Mandatory Visualization



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Caption: Signaling pathway of **Fluoxapiprolin**'s mode of action.





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Caption: Generalized workflow for **Fluoxapiprolin** field trials.

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